

Application Note: Scalable Synthesis of (Z)-1-Methoxy-1-penten-3-yne[1]

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Compound of Interest

Compound Name: (Z)-1-Methoxy-1-penten-3-yne

CAS No.: 17053-80-4

Cat. No.: B107567

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Executive Summary

- Target Molecule: (Z)-1-Methoxy-1-penten-3-yne[1]
- CAS: 17053-80-4[1]
- Structure:
(cis-isomer)
- Primary Challenge: Controlling the (Z)-olefin geometry while managing the stability of the conjugated acetylenic precursor.
- Selected Route: Wittig Olefination of 2-butyne using methoxymethyltriphenylphosphonium chloride.
- Rationale: Unlike elimination routes (which favor thermodynamic E-isomers) or isomerization methods, the Wittig reaction with non-stabilized alkoxymethyl ylides under "salt-free" or specific base conditions provides reliable kinetic access to the (Z)-isomer (>90:10 Z:E).

Route Selection & Strategy

Pathway Comparison

Method	Scalability	Stereocontrol (Z:E)	Safety Profile	Verdict
Base-Catalyzed Elimination (from 1,1-dimethoxypent-3-yne)	High	Low (Thermodynamic Mix)	Moderate	Rejected for high-purity needs. Hard to separate isomers.
Sonogashira Coupling ((Z)-1-halo-2-methoxyethene + Propyne)	Medium	High (Retention)	High	Rejected due to lack of commercial halo-enol ether precursors.
Wittig Olefination (2-Butynal + Methoxymethyl ylide)	High	High (>90% Z)	Moderate (Unstable aldehyde)	SELECTED

The "Golden" Route: Telescoped Oxidation-Wittig

To mitigate the instability of 2-butyne-1,3-diol (a volatile lachrymator prone to polymerization), this protocol recommends a telescoped process where the aldehyde is generated and immediately reacted, or stored only briefly in solution at low temperature.

Reaction Scheme:

- Oxidation: 2-Butyn-1-ol

2-Butynal

- Wittig: 2-Butynal +

(Z)-1-Methoxy-1-penten-3-yne

Process Safety Assessment (Critical)

- 2-Butynal: Highly reactive, lachrymatory, and potentially explosive if concentrated to dryness or heated. Always handle in solution.
- Acetylenes: Terminal and conjugated acetylenes can be shock-sensitive. While 1-methoxy-1-penten-3-yne is relatively stable, avoid distillation to dryness (peroxide hazard).
- NaHMDS: Moisture sensitive. Generates flammable gases if quenched improperly.
- Solvents: THF must be anhydrous and peroxide-free.

Detailed Experimental Protocol

Phase 1: Preparation of 2-Butynal (In-Situ or Immediate Use)

Target Scale: 100 mmol

Reagents:

- 2-Butyn-1-ol (7.0 g, 100 mmol)
- TEMPO (2,2,6,6-Tetramethylpiperidinyloxy) (156 mg, 1 mol%)
- Sodium Bromide (NaBr) (0.5 M aq solution, 20 mL)
- Sodium Hypochlorite (NaOCl, household bleach, ~5-6%) (Buffered to pH 9.5 with)
- Dichloromethane (DCM) (200 mL)

Procedure:

- Setup: In a 1 L round-bottom flask, dissolve 2-butyne-1-ol and TEMPO in DCM (200 mL). Add the aqueous NaBr solution. Cool the mixture to 0°C.

- Oxidation: Add the buffered NaOCl solution dropwise over 30 minutes while vigorously stirring. Maintain internal temperature $<10^{\circ}\text{C}$. Monitor by TLC (or GC) for disappearance of alcohol.
- Workup: Separate the organic layer. Extract the aqueous layer once with DCM (50 mL). Combined organics are washed with 10% HCl (to remove TEMPO), then saturated (to quench oxidant), and brine.
- Drying: Dry over for 10 minutes at 0°C . Filter.
- Storage: Do not concentrate to dryness. Carefully concentrate on a rotary evaporator (bath $<20^{\circ}\text{C}$, >200 mbar) to a volume of ~ 50 mL. Use this solution immediately in Phase 2.
 - Note: If concentration is required for stoichiometry, determine concentration via NMR using an internal standard (e.g., mesitylene).

Phase 2: Z-Selective Wittig Olefination

Target Scale: ~ 100 mmol (limiting reagent)

Reagents:

- Methoxymethyltriphenylphosphonium chloride (37.7 g, 110 mmol, 1.1 equiv)
- NaHMDS (Sodium bis(trimethylsilyl)amide) (1.0 M in THF, 110 mL, 1.1 equiv)
- Anhydrous THF (400 mL)
- 2-Butynal solution (from Phase 1)

Procedure:

- Ylide Formation: Flame-dry a 1 L 3-neck flask under Nitrogen/Argon. Add the phosphonium salt and anhydrous THF (300 mL). Cool the suspension to -78°C (Dry ice/Acetone).

- Deprotonation: Add NaHMDS solution dropwise via cannula or pressure-equalizing funnel over 20 minutes. The mixture will turn deep red/orange. Stir at -78°C for 30 minutes.
 - Expert Tip: Low temperature is critical for Z-selectivity. Warming to 0°C will increase the E-isomer content.
- Addition: Add the 2-butyne solution (in DCM/THF) dropwise over 30 minutes, maintaining the temperature at -78°C. The red color will fade.
- Reaction: Stir at -78°C for 2 hours, then allow the mixture to warm slowly to 0°C over 2 hours.
- Quench: Quench the reaction at 0°C by adding saturated solution (100 mL).
- Workup: Dilute with Pentane (300 mL) (Pentane precipitates triphenylphosphine oxide better than ether). Filter off the solid oxide. Wash the filtrate with water (2x) and brine. Dry over

Phase 3: Purification

- Concentration: Concentrate the solvent at atmospheric pressure (using a Vigreux column) if the product is volatile, or reduced pressure (mild) if not. The product bp is estimated around 60-70°C at 15 mmHg (analogous to similar enynes).
- Distillation: Perform Kugelrohr or vacuum distillation.
 - Fraction 1: Solvents/Aldehyde.
 - Fraction 2: **(Z)-1-Methoxy-1-penten-3-yne**.[\[1\]](#)
 - Boiling Point: ~55-60°C @ 10 mmHg (Monitor closely).
- Analysis: Check Z:E ratio via
-NMR.

- (Z)-isomer: Coupling constant

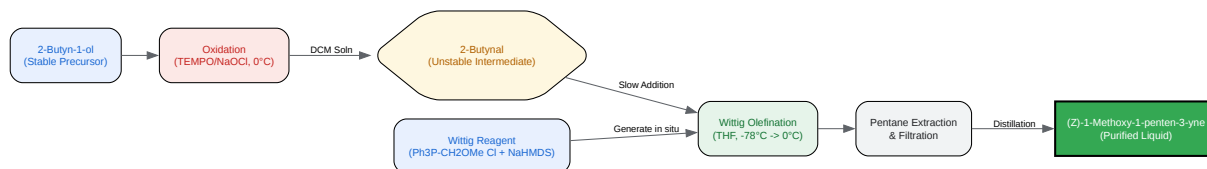
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- (E)-isomer: Coupling constant

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Visualizations

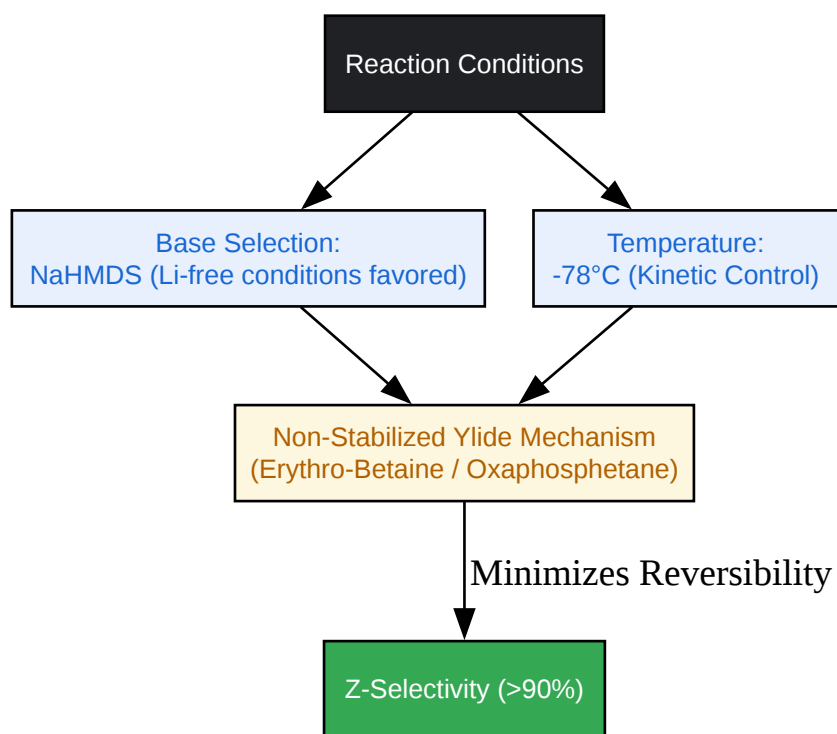
Reaction Workflow Diagram



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Caption: Step-wise synthesis flow from stable alcohol precursor to purified Z-enyne ether.

Stereoselectivity Control Logic



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Caption: Mechanistic factors influencing Z-selectivity in alkoxyethyl Wittig reactions.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Polymerization of 2-butyne	Use aldehyde immediately; keep cold; do not concentrate to dryness.
Low Z-Selectivity	Reaction temperature too high	Ensure -78°C during addition; use NaHMDS (Lithium salts can sometimes erode Z-selectivity, but NaHMDS is generally reliable).
Solid Precipitate	Triphenylphosphine oxide	Use Pentane/Hexane for workup (TPPO is insoluble in alkanes).
Product Decomposition	Acid sensitivity	Treat all glassware with dilute or base wash; store product over .

References

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Sources

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